

Application Note: Quantification of Elvitegravir in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Elvitegravir*

Cat. No.: *B1684570*

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Abstract

This application note presents a detailed and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **elvitegravir** (EVG), an HIV-1 integrase strand transfer inhibitor, in human plasma. The described protocol is intended for researchers, scientists, and drug development professionals engaged in pharmacokinetic studies, therapeutic drug monitoring, and clinical trials involving **elvitegravir**. The method utilizes a straightforward protein precipitation for sample preparation and a stable isotope-labeled internal standard for accurate and precise quantification. This document provides comprehensive experimental procedures, instrument parameters, and data presentation to facilitate the implementation of this method in a bioanalytical laboratory setting.

Introduction

Elvitegravir is an antiretroviral medication used in the treatment of HIV-1 infection.^[1] As with many antiretroviral agents, monitoring plasma concentrations of **elvitegravir** is crucial for optimizing therapeutic efficacy and minimizing potential toxicities. LC-MS/MS has become the gold standard for bioanalytical quantification due to its high sensitivity, selectivity, and speed. This application note details a validated LC-MS/MS protocol for the reliable determination of **elvitegravir** concentrations in human plasma, compiled from established methodologies.

Data Presentation

The following table summarizes the quantitative performance parameters of various published LC-MS/MS methods for **elvitegravir** quantification in plasma, providing a comparative overview of their capabilities.

Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range (ng/mL)	52 - 10,470[2]	50 - 5000[3][4]	10 - 4000[1]	10 - 2000[5][6]
Sample Volume	50 µL[2]	100 µL[1][3][4]	100 µL[1]	25 µL (DBS)[5][6]
Internal Standard	Stable Isotope Labeled EVG[2]	Elvitegravir-D6[3][4]	Not Specified	Elvitegravir-IS[5]
Precision (CV%)	Not Specified	Inter-day: 3 - 6.3%[3][4]	Not Specified	Inter-assay: < 15%[5]
Accuracy (%)	Not Specified	3.8 - 7.2%[3][4]	Not Specified	Inter-assay: within ± 15% of nominal[5]
Extraction Recovery (%)	Not Specified	Not Specified	Not Specified	76.1%[5]

Experimental Protocols

This section provides a detailed methodology for the quantification of **elvitegravir** in human plasma based on a composite of validated methods.

Materials and Reagents

- **Elvitegravir** analytical standard
- **Elvitegravir-d6** (or other suitable stable isotope-labeled internal standard)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)

- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (K2EDTA)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source
- Analytical column: A C18 reversed-phase column (e.g., XBridge C18, 2.1mm x 50mm, 3.5 μ m) is a suitable choice.[\[1\]](#)[\[7\]](#)

Sample Preparation: Protein Precipitation

- Allow frozen plasma samples to thaw at room temperature.
- Vortex the plasma samples to ensure homogeneity.
- In a microcentrifuge tube, pipette 100 μ L of plasma.
- Add 200 μ L of acetonitrile containing the internal standard (e.g., **Elvitegravir**-d6 at a concentration of 100 ng/mL).
- Vortex the mixture vigorously for 1 minute to precipitate proteins.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography Conditions:

- Column: XBridge C18, 2.1mm x 50mm, 3.5 μ m[\[1\]](#)[\[7\]](#)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile[5][6]
- Flow Rate: 0.3 mL/min
- Injection Volume: 10 µL
- Gradient:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20% to 95% B
 - 2.5-3.5 min: 95% B
 - 3.5-3.6 min: 95% to 20% B
 - 3.6-5.0 min: 20% B

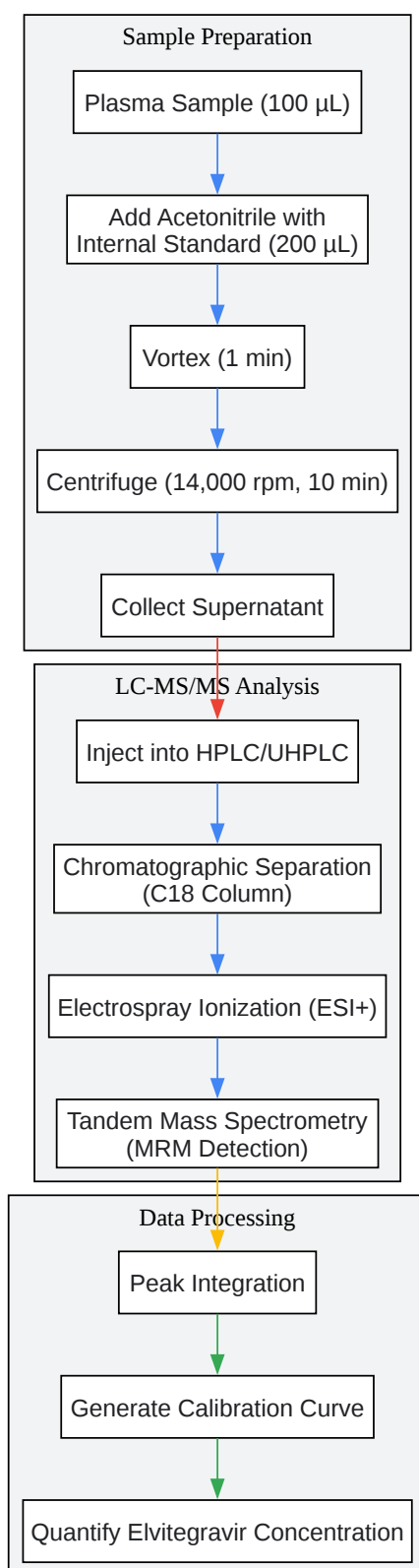
Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive[3][4]
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - **Elvitegravir**: 448.2 → 344.1[5]
 - **Elvitegravir-d6**: 454.2 → 350.1[5]
- Ion Spray Voltage: 5500 V
- Temperature: 500°C
- Collision Gas: Nitrogen

Calibration and Quality Control

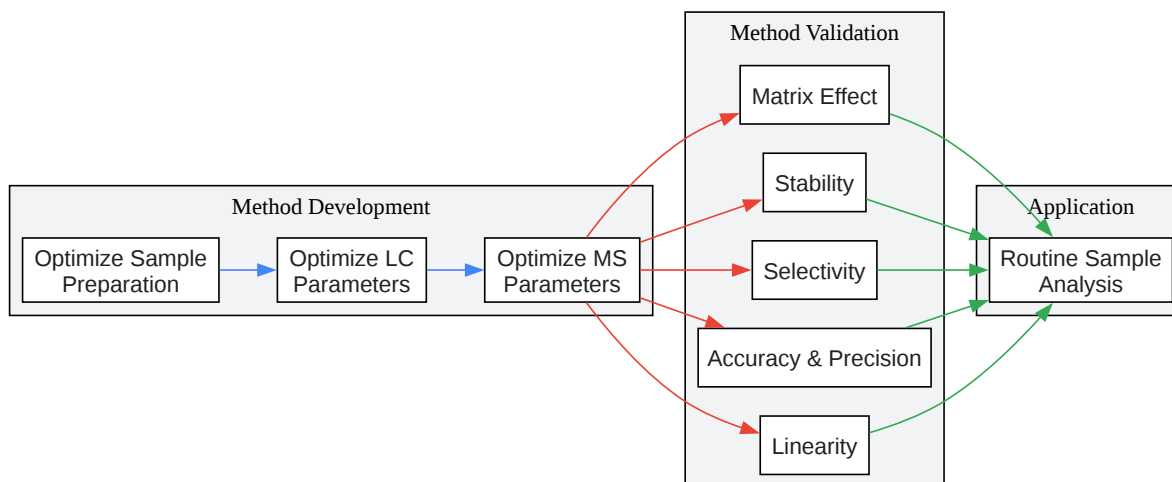
- Prepare calibration standards by spiking known concentrations of **elvitegravir** into blank human plasma. A typical calibration range is 10 to 5000 ng/mL.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range to be analyzed with each batch of samples to ensure the accuracy and precision of the run.

Mandatory Visualizations



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Caption: Experimental workflow for **elvitegravir** quantification in plasma.



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Caption: Logical relationship of method development and validation.

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